

A Comprehensive Technical Guide to 4-Vinyl-1,3-dioxolan-2-one (VEC)

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Compound of Interest

Compound Name: 4-Vinyl-1,3-dioxolan-2-one

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This technical guide provides an in-depth overview of **4-Vinyl-1,3-dioxolan-2-one**, a key component in advanced energy storage solutions. This document details its chemical identity, physicochemical properties, synthesis, and its critical role as an electrolyte additive in lithium-ion batteries.

Chemical Identity and Nomenclature

The compound with the common name **4-Vinyl-1,3-dioxolan-2-one** is a cyclic carbonate that has garnered significant attention for its performance-enhancing characteristics in lithium-ion battery electrolytes.

- IUPAC Name: 4-ethenyl-1,3-dioxolan-2-one[1]
- Synonyms: Vinyl ethylene carbonate (VEC), 2-Oxo-4-vinyl-1,3-dioxolane[2][3]
- CAS Number: 4427-96-7[4][5]
- Molecular Formula: C₅H₆O₃[4][5]
- Molecular Weight: 114.10 g/mol [2][3]

Physicochemical and Spectroscopic Data

A summary of the key physical, chemical, and spectroscopic properties of **4-Vinyl-1,3-dioxolan-2-one** is presented below. This data is crucial for its handling, application, and quality control.

Property	Value
Physical State	Colorless liquid[5]
Density	1.188 g/mL at 25 °C[2][5]
Boiling Point	237 °C at 733 mmHg[2]
Flash Point	96.9 °C (closed cup)[2][5]
Refractive Index	n _{20/D} 1.45[2]
Solubility	Insoluble in water[4]
LogP (n-octanol/water)	0.89[5]
Storage Temperature	2-8°C[2]

Spectroscopic data is available for the characterization of **4-Vinyl-1,3-dioxolan-2-one**, including ¹H NMR, ¹³C NMR, Vapor Phase IR, and Mass Spectrometry (GC-MS).[6]

Synthesis Protocols

Multiple synthetic routes for **4-Vinyl-1,3-dioxolan-2-one** have been reported. A common method involves the reaction of ethylene carbonate with a chlorinating agent, followed by an elimination reaction.

Example Synthetic Protocol:

- **Chlorination of Ethylene Carbonate:** Ethylene carbonate is reacted with a chlorinating agent such as sulfuryl chloride or chlorine under UV light irradiation to produce ethylene carbonate monochloride.
- **Elimination Reaction:** The resulting ethylene carbonate monochloride is then subjected to an elimination reaction using a base, such as triethylamine, to yield **4-Vinyl-1,3-dioxolan-2-**

one. The reaction is typically carried out in a suitable solvent like ethyl acetate or dimethyl carbonate.

- Purification: The crude product is purified by filtration to remove the salt byproduct, followed by distillation under reduced pressure to obtain the final high-purity product. A polymerization inhibitor is often added during distillation.

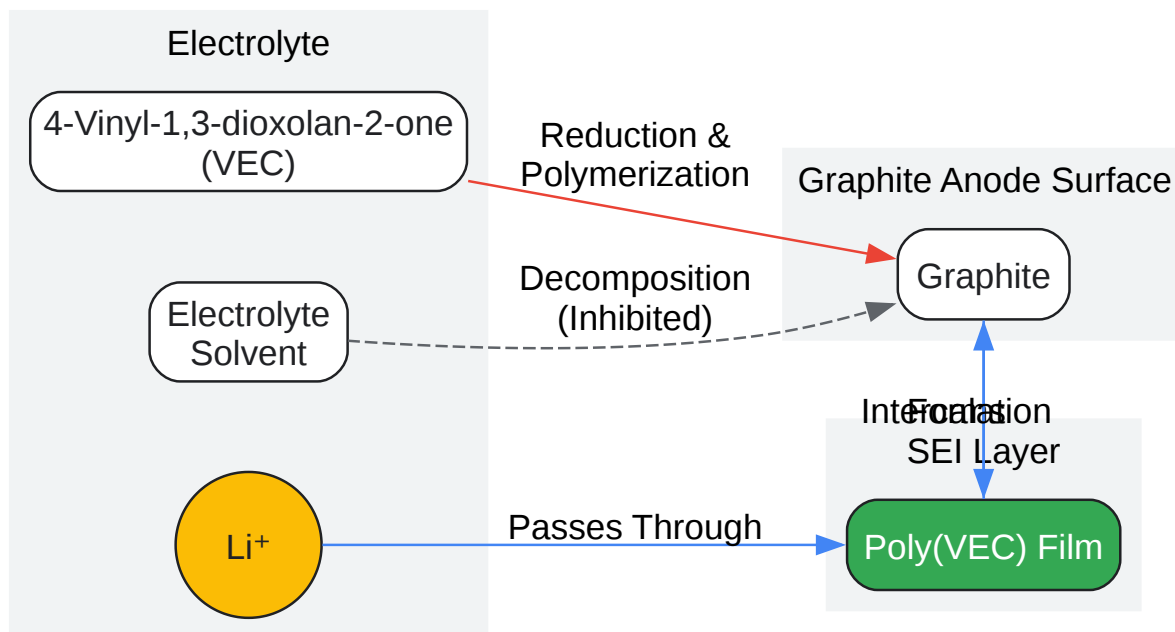
Role in Lithium-Ion Batteries: SEI Formation

4-Vinyl-1,3-dioxolan-2-one is a highly effective electrolyte additive that significantly improves the performance and lifespan of lithium-ion batteries. Its primary function is to form a stable and robust Solid Electrolyte Interphase (SEI) on the surface of the anode, particularly graphite anodes.

The vinyl group in the molecule facilitates its polymerization on the electrode surface.^[7] This process occurs at a higher reduction potential than the electrolyte solvents, leading to the formation of a protective film that prevents the continuous decomposition of the electrolyte. This stable SEI layer is ionically conductive, allowing for the passage of Li^+ ions, but electronically insulating, thus preventing further reductive decomposition of the electrolyte. The formation of this stable SEI leads to improved cycling stability and efficiency of the battery.^[8]

Experimental Workflows and Signaling Pathways

The mechanism of SEI formation by **4-Vinyl-1,3-dioxolan-2-one** on a graphite anode in a lithium-ion battery can be visualized as a multi-step process.



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Caption: SEI formation mechanism of VEC on a graphite anode.

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